Application Notes and Protocols for Assessing PRMT Enzymatic Activity with MS023

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Compound of Interest

Compound Name:	*MS023 dihydrochloride*
CAS No.:	*1992047-64-9*
Cat. No.:	*B2789798*

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Introduction

Protein Arginine Methyltransferases (PRMTs) are a family of enzymes that catalyze the transfer of a methyl group from S-adenosyl-L-methionine (SAM) to arginine residues within proteins. This post-translational modification plays a crucial role in a wide array of cellular processes, including signal transduction, gene transcription, and DNA repair. The PRMT family is categorized into three types based on the methylation state they produce: Type I (asymmetric dimethylation), Type II (symmetric dimethylation), and Type III (monomethylation).[1] Dysregulation of PRMT activity has been implicated in various diseases, most notably cancer, making them attractive targets for therapeutic intervention.[1]

MS023 is a potent and selective, cell-active small molecule inhibitor of Type I PRMTs.[2][3][4][5][6] It exhibits high potency against PRMT1, PRMT3, PRMT4, PRMT6, and PRMT8, while showing no activity against Type II and Type III PRMTs, protein lysine methyltransferases, or DNA methyltransferases.[2][3] Mechanistic studies have revealed that MS023 is a

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noncompetitive inhibitor with respect to both the methyl donor SAM and the peptide substrate, binding to the substrate-binding site.[2]

These application notes provide detailed protocols for assessing the enzymatic activity of PRMTs in the presence of MS023 using both biochemical and cellular assays. A structurally similar but inactive analog, MS094, is recommended as a negative control for cellular studies to ensure that the observed effects are due to the inhibition of Type I PRMTs.[1][2]

Data Presentation

In Vitro and Cellular Activity of MS023

The inhibitory activity of MS023 has been characterized against a panel of Type I PRMTs, demonstrating nanomolar potency. Furthermore, its activity has been confirmed in cellular contexts by monitoring the methylation status of specific histone markers.

Target Enzyme	Biochemical IC50 (nM)	Cellular IC50 (nM)	Cellular Assay Marker	Cell Line
PRMT1	30 ± 9[2]	9 ± 0.2[2]	H4R3me2a	MCF7[2]
PRMT3	119 ± 14[2]	-	-	-
PRMT4 (CARM1)	83 ± 10[2]	-	-	-
PRMT6	4 ± 0.5[2]	56 ± 7[4]	H3R2me2a	HEK293[2]
PRMT8	5 ± 0.1[2]	-	-	-

Signaling Pathways and Experimental Workflows

PRMT Signaling and Inhibition by MS023

The following diagram illustrates the classification of PRMTs and the inhibitory action of MS023 on Type I PRMTs, leading to a decrease in asymmetric dimethylation and a subsequent increase in symmetric and monomethylation.

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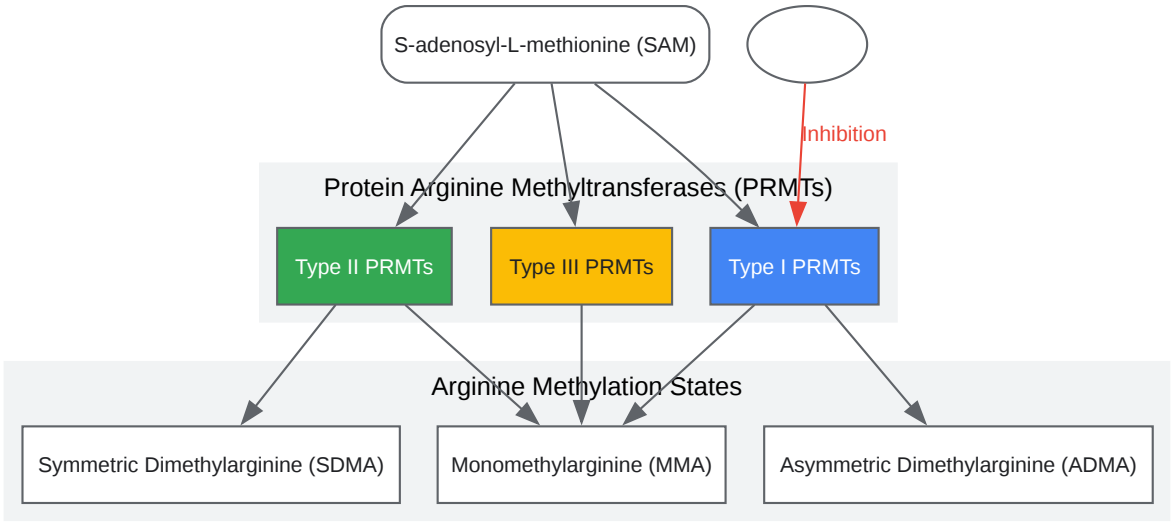

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PRMT classification and MS023 inhibition.

Experimental Workflow for Assessing PRMT Activity

This diagram outlines the parallel workflows for determining the biochemical and cellular activity of PRMT inhibitors like MS023.

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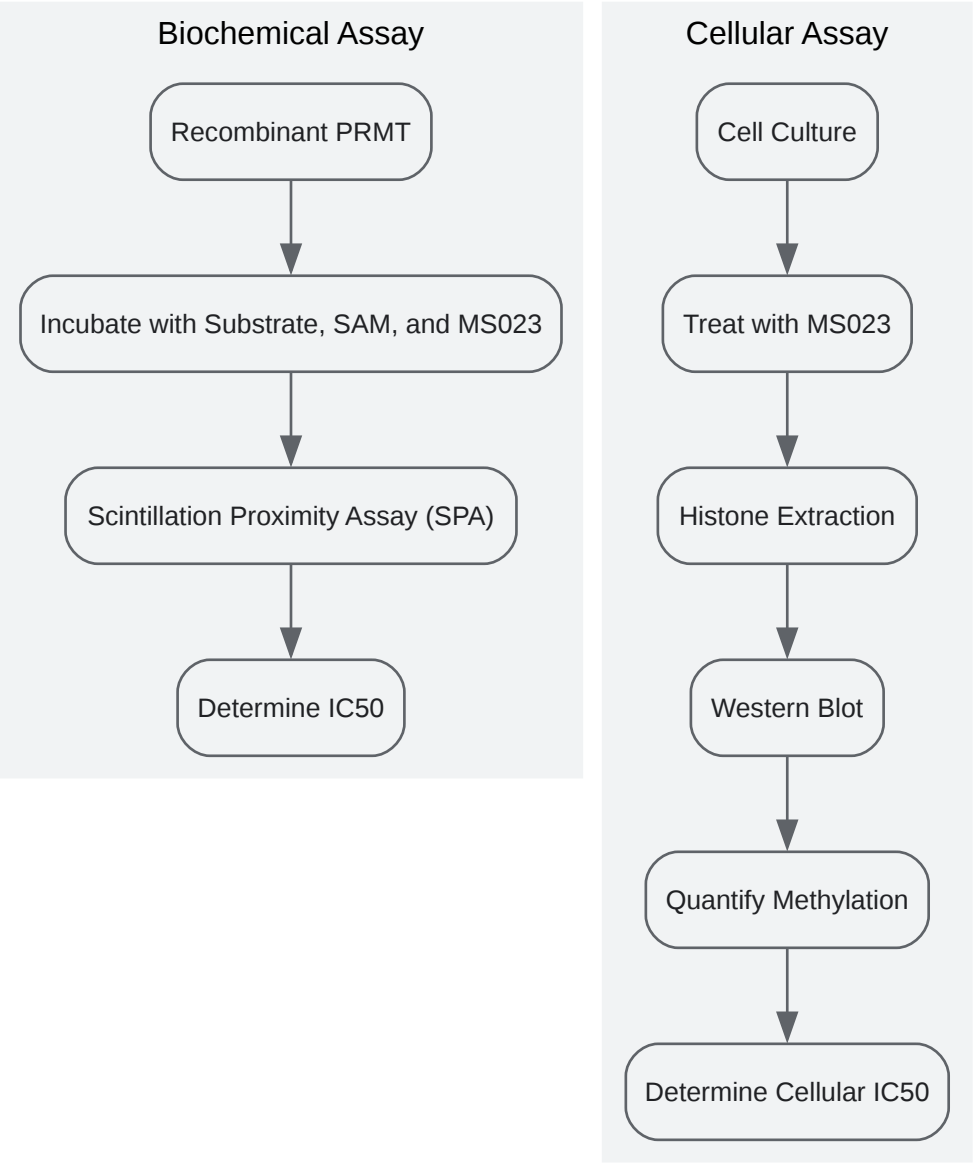

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Biochemical and cellular assay workflow.

Experimental Protocols

Biochemical Assay: Scintillation Proximity Assay (SPA)

This assay measures the transfer of a radiolabeled methyl group from [^{3}H]-SAM to a biotinylated peptide substrate by a PRMT enzyme. The biotinylated peptide is captured by streptavidin-coated SPA beads, bringing the incorporated radioactivity in close proximity to the scintillant within the bead, resulting in light emission that is quantifiable.

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Materials:

- Recombinant Type I PRMT enzyme (e.g., PRMT1, PRMT6)
- MS023
- Biotinylated peptide substrate (e.g., biotinylated histone H4 peptide)
- [^{3}H]-S-adenosyl-L-methionine ([^{3}H]-SAM)
- S-adenosyl-L-methionine (SAM, non-radiolabeled)
- Streptavidin-coated SPA beads
- Assay Buffer: 50 mM HEPES (pH 8.0), 50 mM NaCl, 1 mM EDTA, 0.5 mM DTT
- Quenching Buffer: 100 mM MES (pH 6.5)
- 96-well microplate (white, clear bottom)
- Microplate scintillation counter

Protocol:

- Compound Preparation: Prepare a serial dilution of MS023 in DMSO. Further dilute in Assay Buffer to the desired final concentrations. The final DMSO concentration in the assay should be kept below 1%.
- Reaction Mixture Preparation: In a 96-well plate, prepare the reaction mixture containing:
  - Assay Buffer
  - Recombinant PRMT enzyme (final concentration to be optimized for linear reaction kinetics)
  - Biotinylated peptide substrate (at its Km concentration)
  - [^{3}H]-SAM (at its Km concentration, supplemented with non-radiolabeled SAM if necessary)

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- Initiate Reaction: Add the diluted MS023 or DMSO (for control wells) to the reaction mixture. The final reaction volume is typically 20-50 µL.
- Incubation: Incubate the plate at 30°C for 1 hour. The incubation time should be within the linear range of the enzymatic reaction.
- Quench Reaction: Stop the reaction by adding an excess of Quenching Buffer.
- Bead Addition: Add a suspension of streptavidin-coated SPA beads to each well.
- Incubation with Beads: Incubate the plate for 1 hour at room temperature to allow the biotinylated peptide to bind to the beads.
- Measurement: Measure the scintillation counts per minute (CPM) using a microplate scintillation counter.
- Data Analysis: Plot the CPM values against the logarithm of the MS023 concentration. Fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Cellular Assay: Western Blot for Histone Methylation

This protocol assesses the ability of MS023 to inhibit PRMT activity within cells by measuring the levels of specific histone arginine methylation marks. PRMT1 is the primary enzyme responsible for H4R3me2a, while PRMT6 contributes to H3R2me2a.

Materials:

- Cell lines (e.g., MCF7 for PRMT1, HEK293 for PRMT6)
- Cell culture medium and supplements
- MS023 and MS094 (negative control)
- Hypotonic Lysis Buffer: 10 mM Tris-HCl (pH 8.0), 1 mM KCl, 1.5 mM $MgCl_2$, 1 mM DTT, supplemented with protease and phosphatase inhibitors.
- 0.4 N H_2SO_4

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- Trichloroacetic acid (TCA)
- Acetone
- Laemmli sample buffer
- SDS-PAGE gels (15% or 4-20% gradient recommended for histones)
- PVDF membrane (0.2 µm pore size)
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies:
  - Anti-H4R3me2a
  - Anti-H3R2me2a
  - Anti-total Histone H4 (loading control)
  - Anti-total Histone H3 (loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Protocol:

- Cell Culture and Treatment:
  - Plate cells and allow them to adhere overnight.
  - Treat cells with a range of concentrations of MS023 or MS094 for 24-48 hours. Include a DMSO-treated control.

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- Histone Extraction (Acid Extraction Method):
  - Harvest cells and wash with ice-cold PBS.
  - Resuspend the cell pellet in Hypotonic Lysis Buffer and incubate on ice for 30 minutes with gentle rotation.
  - Pellet the nuclei by centrifugation (10,000 x g for 10 minutes at 4°C).
  - Discard the supernatant and resuspend the nuclei in 0.4 N H_2SO_4.
  - Acid extract the histones overnight on a rotator at 4°C.
  - Pellet the cell debris by centrifugation (16,000 x g for 10 minutes at 4°C).
  - Transfer the supernatant containing histones to a new tube.
  - Precipitate the histones by adding TCA to a final concentration of 33% and incubating on ice for at least 1 hour.
  - Pellet the histones by centrifugation (16,000 x g for 10 minutes at 4°C).
  - Wash the histone pellet twice with ice-cold acetone.
  - Air-dry the pellet and resuspend in an appropriate volume of water.
- Western Blotting:
  - Determine the protein concentration of the histone extracts (e.g., using a Bradford assay).
  - Prepare samples by mixing with Laemmli sample buffer and boiling for 5-10 minutes.
  - Load equal amounts of protein onto an SDS-PAGE gel and perform electrophoresis.
  - Transfer the separated proteins to a PVDF membrane.
  - Block the membrane with blocking buffer for 1 hour at room temperature.

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- Incubate the membrane with the primary antibody (e.g., anti-H4R3me2a) overnight at 4°C, diluted in blocking buffer.
- Wash the membrane three times with TBST.
- Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Apply the chemiluminescent substrate and capture the signal using an imaging system.
- Strip the membrane and re-probe with an antibody against the total histone (H4 or H3) as a loading control.

- Data Analysis:
  - Quantify the band intensities for the methylated histone and the total histone.
  - Normalize the methylated histone signal to the total histone signal.
  - Plot the normalized signal against the logarithm of the MS023 concentration to determine the cellular IC50 value.

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